Lithospermidin B: A Technical Guide to its Structure and Properties

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Compound of Interest

Compound Name: *Lithospermidin B*

Cat. No.: *B15548005*

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Abstract

Lithospermidin B is a naphthoquinone derivative isolated from the roots of Lithospermum erythrorhizon. This document provides a comprehensive overview of the structural elucidation and chemical properties of **Lithospermidin B**, intended for researchers and professionals in the fields of natural product chemistry and drug development. The information presented is based on available scientific literature and aims to be a detailed technical resource.

Introduction

Lithospermidin B is classified as a minor pigment found in the roots of Lithospermum erythrorhizon, a plant used in traditional medicine.[1] It belongs to the shikonin family of compounds, which are known for their diverse biological activities. The core chemical structure is based on a naphthazarin (5,8-dihydroxy-1,4-naphthoquinone) skeleton. Understanding the precise structure and chemical characteristics of **Lithospermidin B** is crucial for the exploration of its potential therapeutic applications.

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Structure Elucidation

The definitive structure of **Lithospermidin B** was determined through a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Spectroscopic Data

While the primary literature containing the detailed raw data for the structure elucidation of **Lithospermidin B** could not be accessed for this review, a study by Tang et al. (2008) titled "Seven new naphthoquinone derivatives from the roots of Lithospermum erythrorhizon and their cytotoxic activities" is noted as a key reference in this area. Further analysis of this specific publication is recommended for the complete spectroscopic data.

Based on other analytical studies, the molecular formula for **Lithospermidin B** has been tentatively identified as $C_{23}H_{26}O_9$, with a corresponding molecular weight of approximately 446.15 g/mol .[2]

Table 1: Physicochemical Properties of **Lithospermidin B**

Property	Value	Source
CAS Number	83415-79-6	
Molecular Formula	$C_{23}H_{26}O_9$ (Tentative)	[2]
Molecular Weight	718.6138 (Note: Discrepancy in literature exists)	
Appearance	Solid at room temperature	
Boiling Point	1020.3ºC at 760 mmHg (Predicted)	
Density	1.637 g/cm³ (Predicted)	

Note: There appears to be a discrepancy in the reported molecular weight in some databases. The value of 718.6138 g/mol does not align with the tentatively identified molecular formula of $C_{23}H_{26}O_9$. Researchers should verify this information from the primary literature.

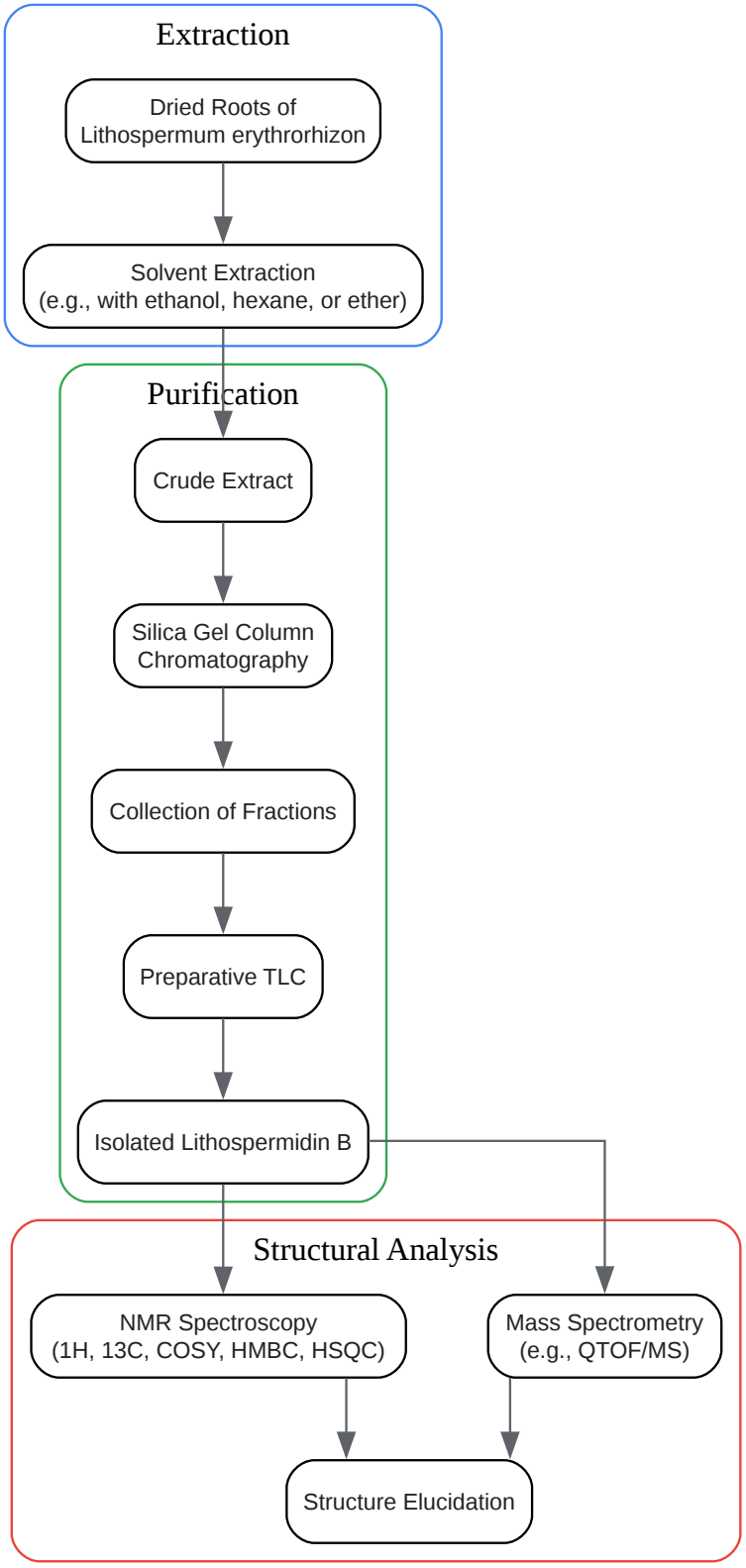
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Experimental Protocols

General Isolation Procedure for Naphthoquinones from Lithospermum erythrorhizon

The following is a generalized workflow for the isolation of shikonin derivatives, including minor pigments like **Lithospermidin B**, from the roots of Lithospermum erythrorhizon. The specific details for **Lithospermidin B** would be outlined in the primary literature.

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Figure 1. General workflow for the isolation and structure elucidation of **Lithospermidin B**.

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Chemical Properties

Solubility and Stability

Naphthoquinones, in general, are sparingly soluble in water and more soluble in organic solvents. The stability of shikonin and its derivatives can be influenced by factors such as pH and light.

Reactivity

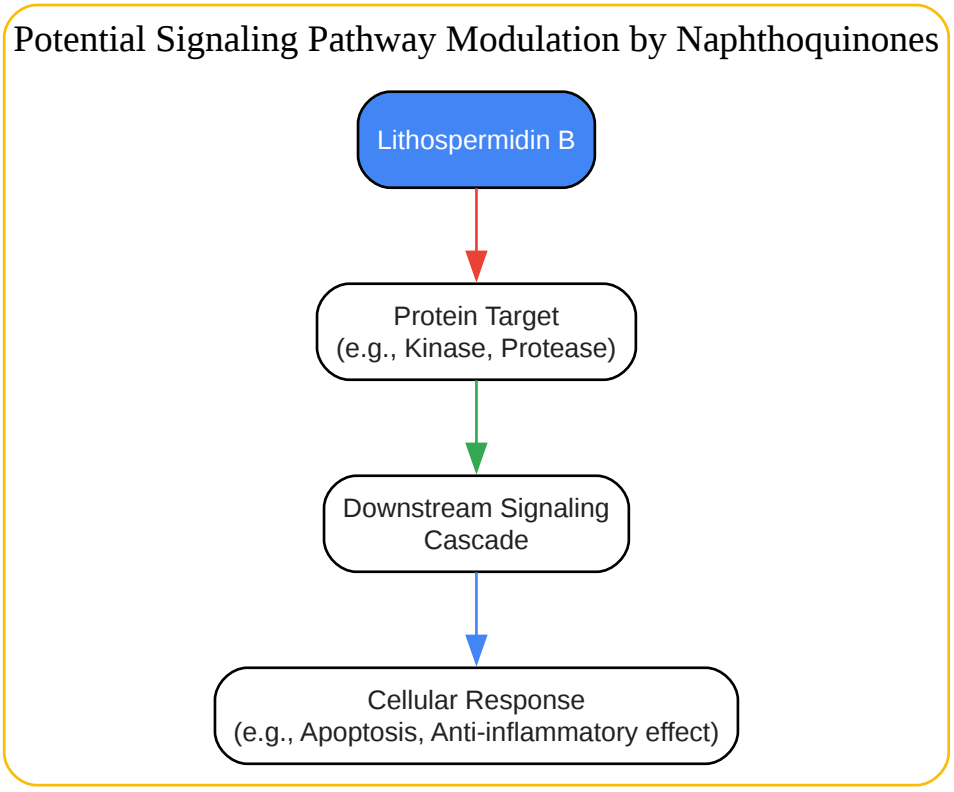
The chemical reactivity of **Lithospermidin B** is expected to be dictated by the naphthoquinone core and its specific side chains. The quinone moiety can undergo redox reactions, and the hydroxyl groups can participate in various chemical transformations.

Biological Activity and Signaling Pathways

While specific studies on the biological activity of **Lithospermidin B** are limited, it is often included in broader investigations of shikonin derivatives. Some computational studies have explored its potential as an inhibitor of various protein targets. For instance, molecular dynamics simulations have suggested that **Lithospermidin B** can interact with the main protease of SARS-CoV-2.

The following diagram illustrates a generalized signaling pathway that is often implicated in the biological activity of naphthoquinones.

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Figure 2. A generalized signaling pathway potentially modulated by **Lithospermidin B**.

Conclusion

Lithospermidin B is a naphthoquinone natural product with a defined chemical structure that has been elucidated through modern spectroscopic methods. While detailed experimental protocols and a comprehensive profile of its chemical and biological properties require access to primary literature that was not available for this review, this guide provides a foundational understanding of this compound. Further research into its synthesis, reactivity, and biological activities is warranted to fully explore its potential in drug discovery and development. Researchers are encouraged to consult the primary publication by Tang et al. (2008) for in-depth experimental data.

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References

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